

Picroside III solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Picroside III*

Cat. No.: *B150477*

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Picroside III Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of **Picroside III**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Picroside III**?

A1: Dimethyl sulfoxide (DMSO) is the most effective solvent for dissolving **Picroside III**, with a solubility of up to 50 mg/mL (92.85 mM)[1][2]. It is also soluble in other organic solvents such as ethanol, chloroform, dichloromethane, ethyl acetate, and acetone[3][4].

Q2: I am having trouble dissolving **Picroside III**. What can I do?

A2: If you encounter difficulties in dissolving **Picroside III**, we recommend the following troubleshooting steps:

- **Sonication:** Using an ultrasonic bath can significantly aid in the dissolution process[1][2].
- **Gentle Warming:** Gently warming the solution can also help to increase solubility. For instance, in ethanol, a solubility of ≥ 7 mg/mL can be achieved with gentle warming and sonication[4].

- **Use Fresh Solvent:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can negatively impact the solubility of **Picroside III**. Therefore, it is crucial to use newly opened, anhydrous DMSO for the best results[5].
- **Prepare Fresh Solutions:** It is recommended to prepare solutions on the same day of use to ensure optimal activity and avoid potential degradation[3].

Q3: How should I store **Picroside III** powder and its stock solutions?

A3: For long-term storage, **Picroside III** powder should be kept at -20°C for up to 3 years[2]. Once dissolved in a solvent, the stock solution is stable for up to 1 year at -80°C or for 6 months if aliquoted and stored at -80°C to avoid repeated freeze-thaw cycles[1][2][5]. For shorter periods, solutions can be stored at -20°C for up to 1 month[5].

Q4: Can I use **Picroside III** in aqueous solutions for my cell culture experiments?

A4: **Picroside III** has limited solubility in aqueous buffers. To prepare an aqueous working solution, it is recommended to first dissolve the compound in DMSO to create a concentrated stock solution. This stock solution can then be diluted with your aqueous buffer or cell culture medium to the desired final concentration. Be aware that direct dissolution in water is challenging, with a related compound, Picroside II, showing a solubility of only up to 2.46 mg/mL[6]. When preparing aqueous solutions from a DMSO stock, ensure the final DMSO concentration is compatible with your experimental system, as high concentrations can be cytotoxic.

Solubility Data

The following table summarizes the solubility of **Picroside III** in various solvents.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	50[1][2]	92.85[1][2]	Sonication is recommended to aid dissolution[1][2]. Use of newly opened, anhydrous DMSO is advised[5].
Ethanol	≥ 7[4]	≥ 13.00	Gentle warming and sonication are recommended to achieve this solubility[4].
Water	Limited	Limited	A related compound, Picroside II, has a solubility of up to 2.46 mg/mL in water[6]. For aqueous solutions, it is best to dilute from a DMSO stock.
Chloroform	Soluble	Not available	Qualitative data suggests solubility[3].
Dichloromethane	Soluble	Not available	Qualitative data suggests solubility[3].
Ethyl Acetate	Soluble	Not available	Qualitative data suggests solubility[3].
Acetone	Soluble	Not available	Qualitative data suggests solubility[3].

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

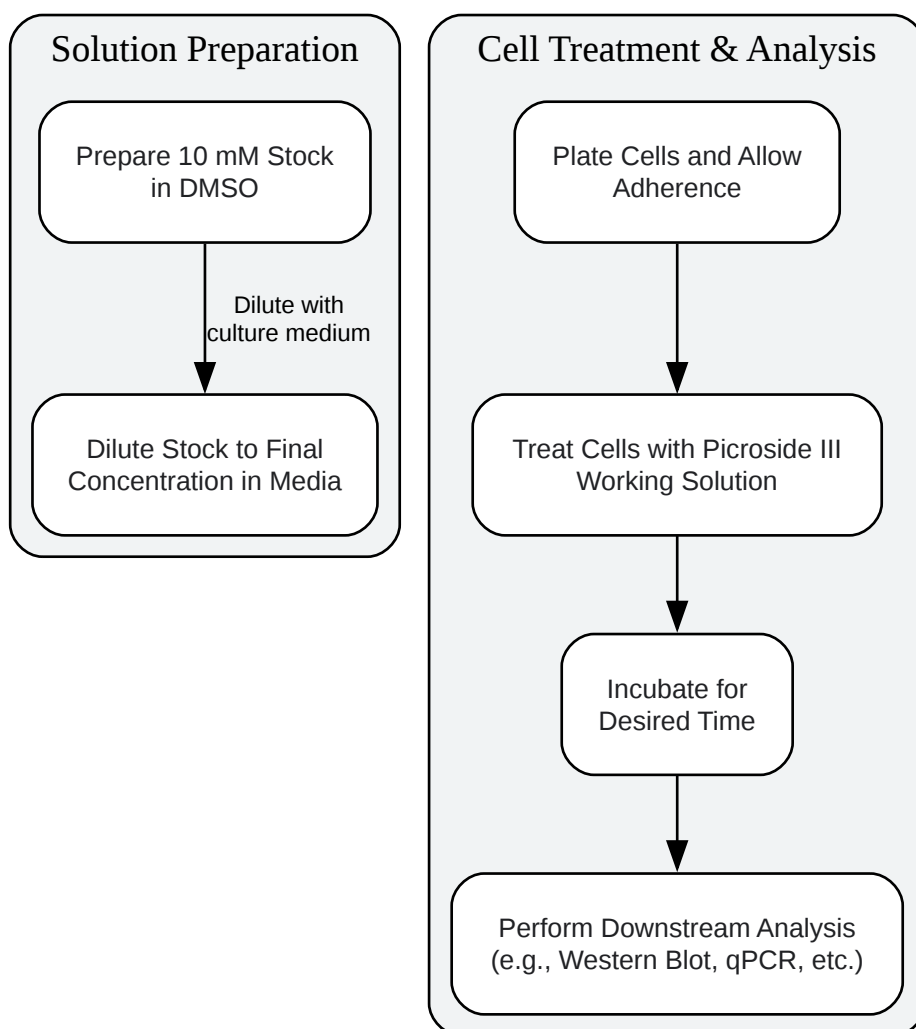
Materials:

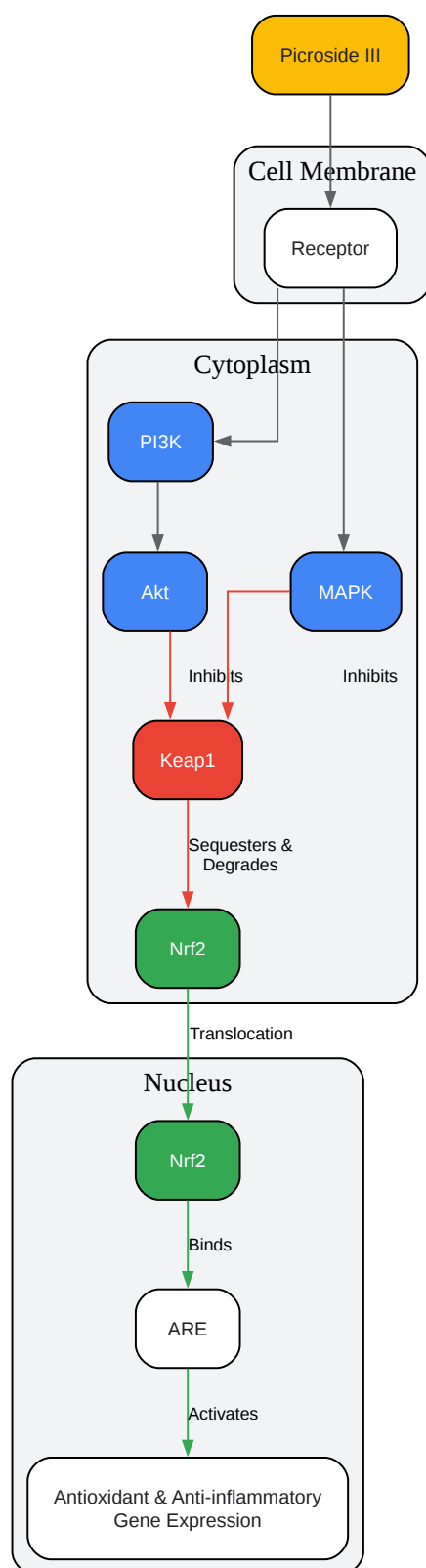
- **Picroside III** powder (Molecular Weight: 538.5 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh out 5.39 mg of **Picroside III** powder and place it into a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes.
- Once completely dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month)[1][2][5].

Workflow for In Vitro Cell-Based Assays





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